

ensuring complete dissolution of Sodium formate-13C,d1 for experiments

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Compound of Interest

Compound Name: Sodium formate-13C,d1

Cat. No.: B15557803

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Technical Support Center: Sodium Formate-13C,d1 Dissolution

Welcome to the technical support center for ensuring the complete dissolution of **Sodium Formate-13C,d1**. This guide provides researchers, scientists, and drug development professionals with detailed troubleshooting advice and frequently asked questions to ensure successful experimental preparation. The physical and chemical properties of isotopically labeled compounds are generally indistinguishable from their unlabeled counterparts, meaning the following solubility data for sodium formate is directly applicable to **Sodium Formate-13C,d1**.^[1]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Sodium Formate-13C,d1**?

A1: **Sodium Formate-13C,d1** is highly soluble in water due to its polar, ionic nature.^{[2][3]} Water molecules effectively attract and surround the sodium (Na⁺) and formate (HCOO⁻) ions, leading to rapid dissolution.^[2] It is also soluble in glycerol and slightly soluble in alcohol, but insoluble in ether.^[4] For most applications, high-purity (e.g., LC-MS grade) water is the recommended solvent.

Q2: How does temperature affect the solubility of **Sodium Formate-13C,d1**?

A2: The solubility of sodium formate in water is strongly dependent on temperature.^{[2][5]} As the temperature increases, its solubility also increases significantly.^{[2][3][5][6][7]} This is because higher temperatures provide more kinetic energy to the solvent molecules, which helps overcome the intermolecular forces within the solid crystalline structure.^[5]

Q3: My **Sodium Formate-13C,d1** is not dissolving completely. What are the common causes and how can I fix it?

A3: Incomplete dissolution can arise from several factors. Please refer to the troubleshooting guide below for a systematic approach to resolving this issue. Common causes include exceeding the solubility limit at a given temperature, insufficient mixing, or potential impurities in the solvent or the compound itself.^{[6][7]}

Q4: How should I prepare a stock solution and ensure its stability?

A4: To prepare a stable stock solution, it is crucial to use a high-purity solvent and store the solution properly. Saturated solutions are stable against microbial degradation, but diluted solutions can biodegrade.^{[8][9]} For long-term stability, store solutions in tightly sealed containers in a cool, dry place away from light and heat.^[10] Aqueous solutions of sodium formate are mildly basic.^[10]

Solubility Data

The solubility of sodium formate in water increases markedly with temperature. The table below summarizes quantitative data from various sources for easy comparison.

Temperature (°C)	Solubility (g / 100 mL H ₂ O)	Reference
20	~55	^[11]
20	~72	^[6]
20	~97	^{[5][12]}
100	~160	^[12]
100	~179	^[5]

Note: Discrepancies in reported values at 20°C may be due to different experimental conditions or measurement techniques.

Experimental Protocol: Preparation of a 1 Molar Stock Solution

This protocol details the preparation of a 1 Molar (1 M) stock solution of **Sodium Formate-¹³C,^{d1}** (Molar Mass: ~69.01 g/mol).

Materials:

- **Sodium Formate-¹³C,^{d1}** powder
- High-purity, deionized water
- Calibrated analytical balance
- Volumetric flask (e.g., 10 mL)
- Spatula and weighing paper
- Pipette
- Vortex mixer or sonicator

Procedure:

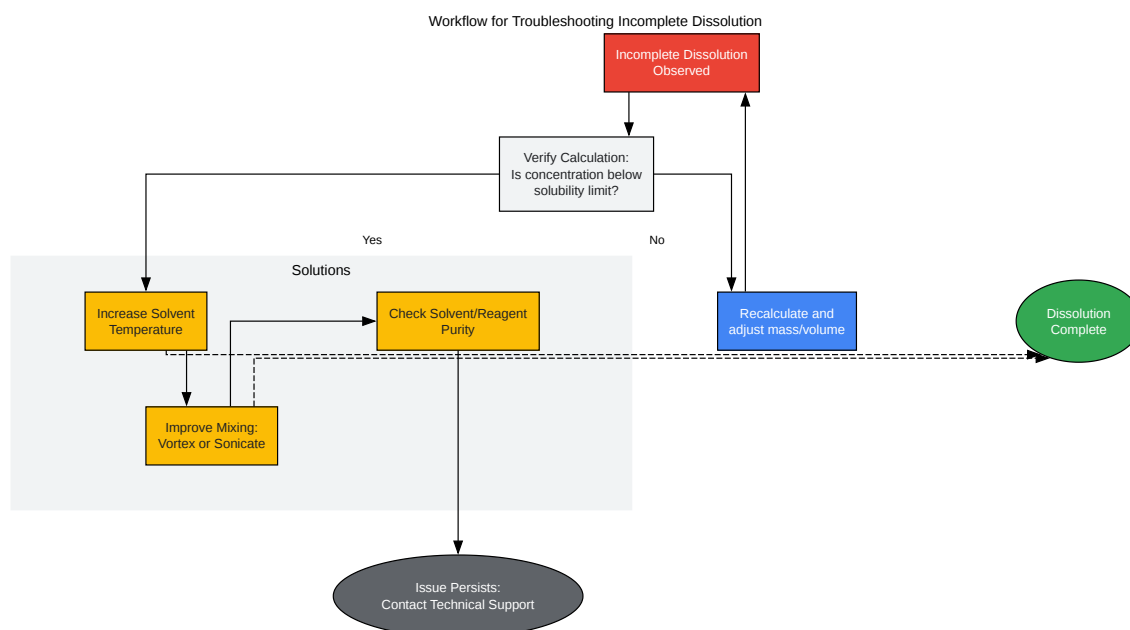
- Calculation: Weigh approximately 0.6901 g of **Sodium Formate-¹³C,^{d1}** powder onto weighing paper using an analytical balance.
- Transfer: Carefully transfer the weighed powder into a 10 mL volumetric flask.
- Initial Dissolution: Add approximately 7-8 mL of deionized water to the flask.
- Mixing: Swirl the flask gently to dissolve the powder. If dissolution is slow, use a vortex mixer or sonicate the solution for 5-10 minutes.^{[13][14]} Gentle warming of the solution can also aid dissolution.^{[5][14]}

- **Final Volume:** Once the solid is completely dissolved, allow the solution to return to room temperature. Carefully add deionized water to the flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the solution to a sterile, tightly sealed container. Store at 2-8°C for short-term use or aliquot and freeze for long-term storage. Properly stored solutions have a shelf life of up to 2 years.^[10]

Visual Guides

Troubleshooting Dissolution Issues

This workflow provides a step-by-step process for diagnosing and solving problems with incomplete dissolution.

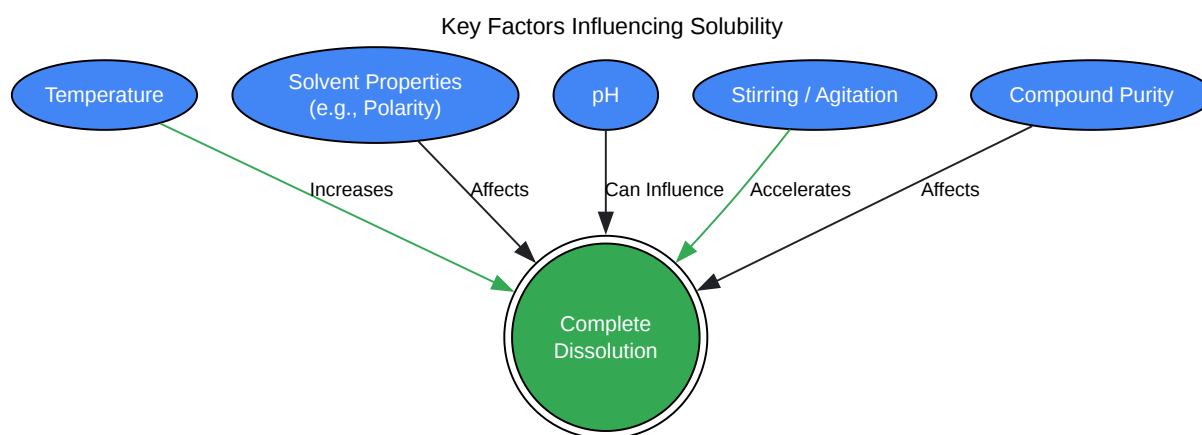


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Caption: A logical workflow for troubleshooting incomplete dissolution.

Factors Affecting Sodium Formate Solubility

Several interrelated factors influence the dissolution of sodium formate in aqueous solutions. Understanding these can help optimize your experimental setup.

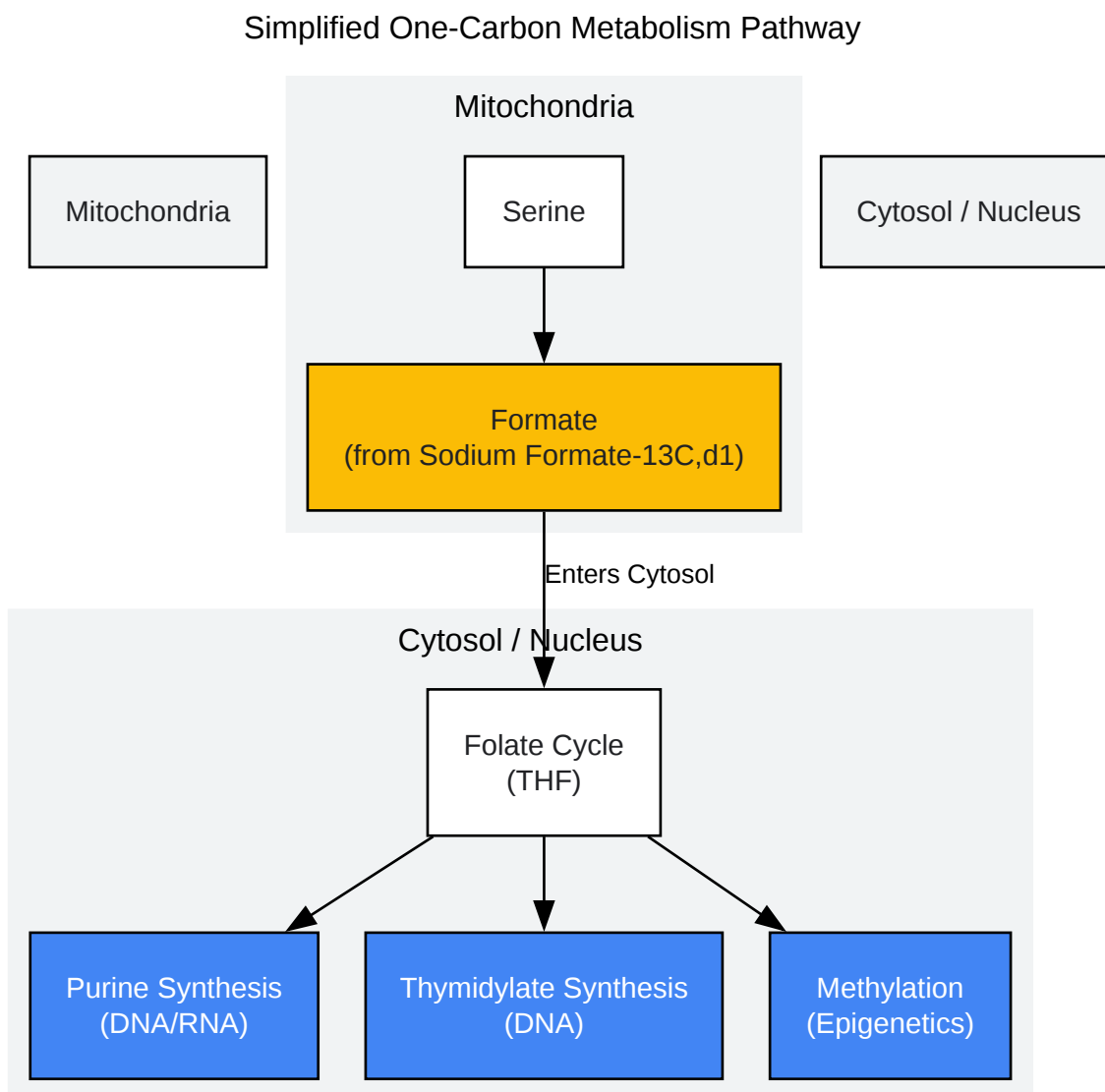


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Caption: Factors that directly influence the solubility of sodium formate.

Role in One-Carbon Metabolism

Sodium Formate-¹³C,^{d1} is a valuable tracer for studying one-carbon metabolism. Formate is a key intermediate in this pathway, linking mitochondrial and cytosolic processes.^{[15][16][17]} It serves as a one-carbon source for the synthesis of purines and thymidylate, which are essential for DNA replication and repair.^{[15][16]}



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Caption: The role of formate as a key intermediate in one-carbon metabolism.

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